

Preparing Stock Solutions of CX-6258: An Application Note and Protocol

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Compound of Interest

Compound Name: CX-6258
CAS No.: 1202916-90-2
Cat. No.: B560055

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of **CX-6258**, a potent and selective pan-Pim kinase inhibitor. Adherence to this protocol will help ensure the accurate and reproducible use of this compound in pre-clinical research and drug development settings.

Physicochemical and Biological Properties of CX-6258

CX-6258 is an orally bioavailable small molecule that inhibits all three isoforms of the Pim serine/threonine kinase family (Pim-1, Pim-2, and Pim-3) with high potency.^{[1][2][3]} These kinases are key regulators of cell survival and proliferation, and their overexpression is implicated in various cancers.^[4] **CX-6258** exerts its anti-proliferative effects by inhibiting the phosphorylation of downstream pro-survival proteins such as Bad and 4E-BP1.^{[1][2][3]}

A summary of the relevant quantitative data for **CX-6258** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₆ H ₂₄ ClN ₃ O ₃
Molecular Weight	461.94 g/mol (free base)[2][5]
Appearance	Orange solid powder[5]
Purity	≥98% (HPLC)
IC ₅₀ Values	Pim-1: 5 nM, Pim-2: 25 nM, Pim-3: 16 nM[1][2][3]
Solubility (DMSO)	≥ 50 mg/mL (108.24 mM)[2]
Solubility (Ethanol)	2 mg/mL[1]
Solubility (Water)	Insoluble[1]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years[2]
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year[2][3]

Experimental Protocol: Preparation of a 10 mM CX-6258 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CX-6258** in dimethyl sulfoxide (DMSO).

Materials:

- **CX-6258** powder (free base, MW: 461.94 g/mol)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- **Equilibration:** Allow the vial of **CX-6258** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh out the desired amount of **CX-6258** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.62 mg of **CX-6258**. Calculation: $(10 \text{ mmol/L}) * (1 \text{ L}/1000 \text{ mL}) * (1 \text{ mL}) * (461.94 \text{ g/mol}) * (1000 \text{ mg/g}) = 4.6194 \text{ mg}$
- **Solvent Addition:** Using a calibrated pipette, add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **CX-6258** powder. To prepare a 10 mM stock solution from 4.62 mg of **CX-6258**, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the **CX-6258** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution if necessary.[3] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1] Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[2][3] When ready to use, thaw an aliquot at room temperature and mix well before further dilution into your experimental medium.

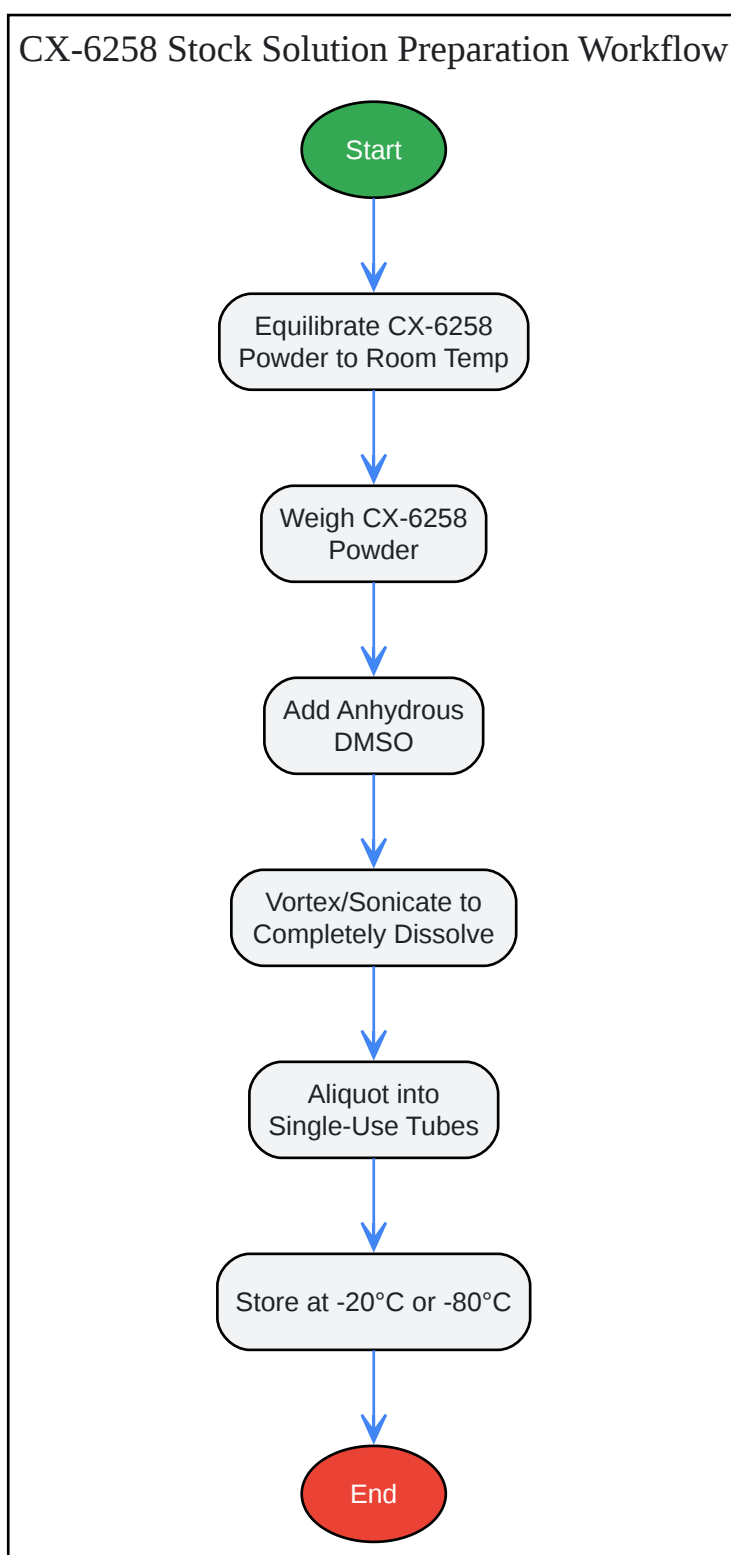
Safety Precautions:

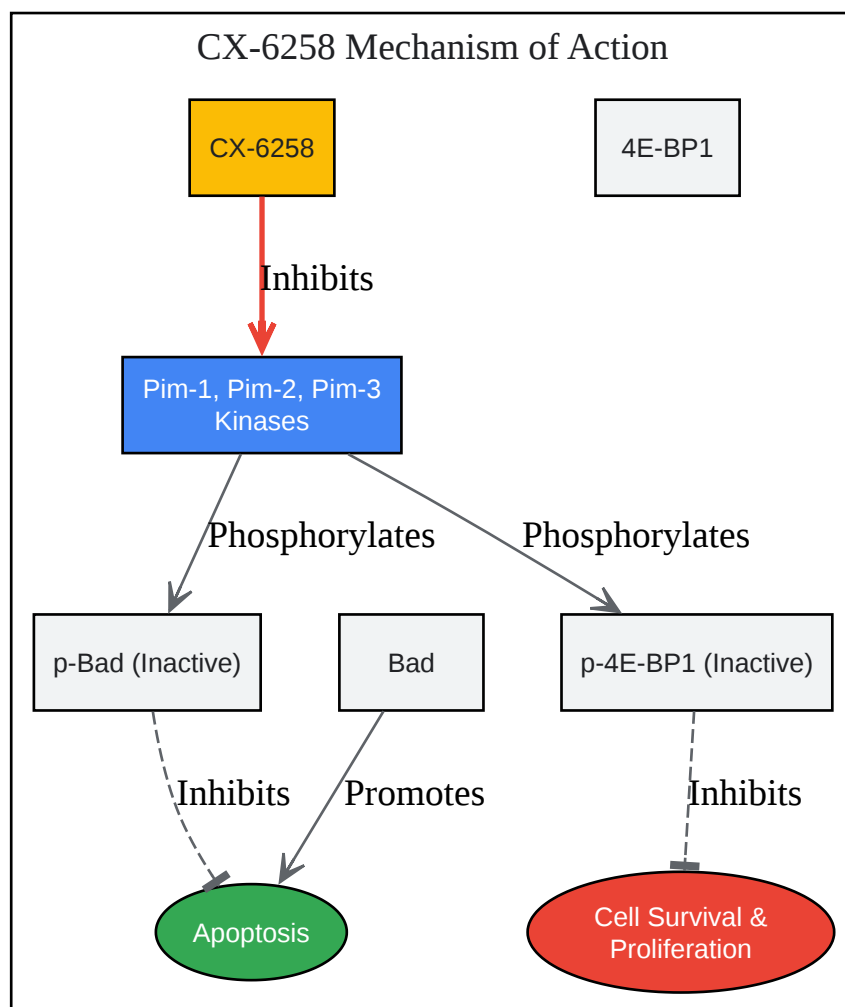
- **CX-6258** is a bioactive compound. Handle with care and use appropriate PPE.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Visualizing the Experimental Workflow and Signaling Pathway

To further clarify the experimental process and the biological context of **CX-6258**, the following diagrams have been generated.

CX-6258 Stock Solution Preparation Workflow





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